

Oxaloacetic acid- $^{13}\text{C}4$ chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxaloacetic acid- $^{13}\text{C}4$

Cat. No.: B12404764

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An In-depth Technical Guide to Oxaloacetic Acid- $^{13}\text{C}4$

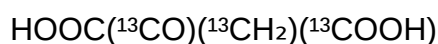
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Oxaloacetic acid- $^{13}\text{C}4$** , a stable isotope-labeled compound crucial for metabolic research. This document details experimental protocols and data presentation to facilitate its use in laboratory settings.

Chemical Structure and Properties

Oxaloacetic acid- $^{13}\text{C}4$ is a uniformly labeled isotopologue of oxaloacetic acid, a key intermediate in numerous metabolic pathways. The four carbon atoms in its structure are replaced with the stable isotope carbon-13 (^{13}C). This isotopic labeling allows for its use as a tracer in metabolic flux analysis (MFA) and as an internal standard for accurate quantification of its unlabeled counterpart.

Chemical Structure:



The structure consists of a four-carbon dicarboxylic acid with a ketone group on the alpha-carbon relative to one of the carboxyl groups.

Physicochemical Properties

The key physicochemical properties of **Oxaloacetic acid-¹³C₄** are summarized in the table below. These properties are essential for its handling, storage, and use in experimental settings.

Property	Value	Reference
Chemical Name	2-Oxobutanedioic acid- ¹³ C ₄	[1][2]
Synonyms	Oxalacetic acid- ¹³ C ₄ , 2-Ketosuccinic acid- ¹³ C ₄	[1][2]
CAS Number	161096-82-8	[1][3][4]
Molecular Formula	¹³ C ₄ H ₄ O ₅	[1][3]
Molecular Weight	136.04 g/mol	[1][3]
Purity	≥97%	[1]
Appearance	White to off-white solid	
Solubility	Soluble in water	
Storage	Store at -20°C, protected from light and moisture	[1]
Stability	Unstable in solution, prone to decarboxylation. Should be prepared fresh for use.	[5]

Safety and Handling

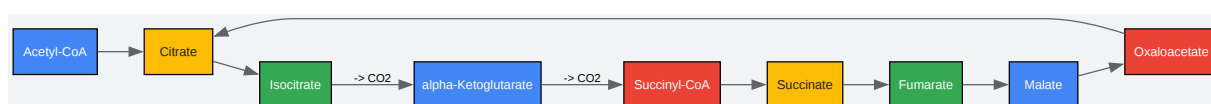
Oxaloacetic acid is a corrosive substance that can cause severe skin burns and eye damage. [6][7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling the compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS). [1][2][6][7]

Role in Metabolic Pathways

Oxaloacetate is a central metabolite that participates in several key metabolic pathways.[5] The use of **Oxaloacetic acid-13C4** as a tracer allows researchers to quantitatively track the flow of carbon through these interconnected pathways.

Citric Acid Cycle (TCA Cycle)

Oxaloacetate is a critical component of the citric acid cycle, where it condenses with acetyl-CoA to form citrate, initiating the cycle.

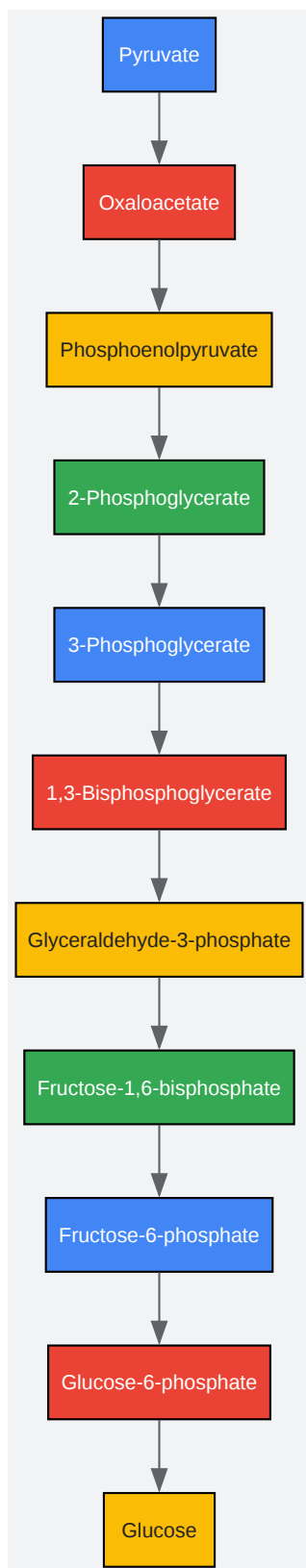


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Figure 1: Citric Acid Cycle

Gluconeogenesis

Oxaloacetate is a key precursor in gluconeogenesis, the metabolic pathway that results in the generation of glucose from non-carbohydrate carbon substrates.

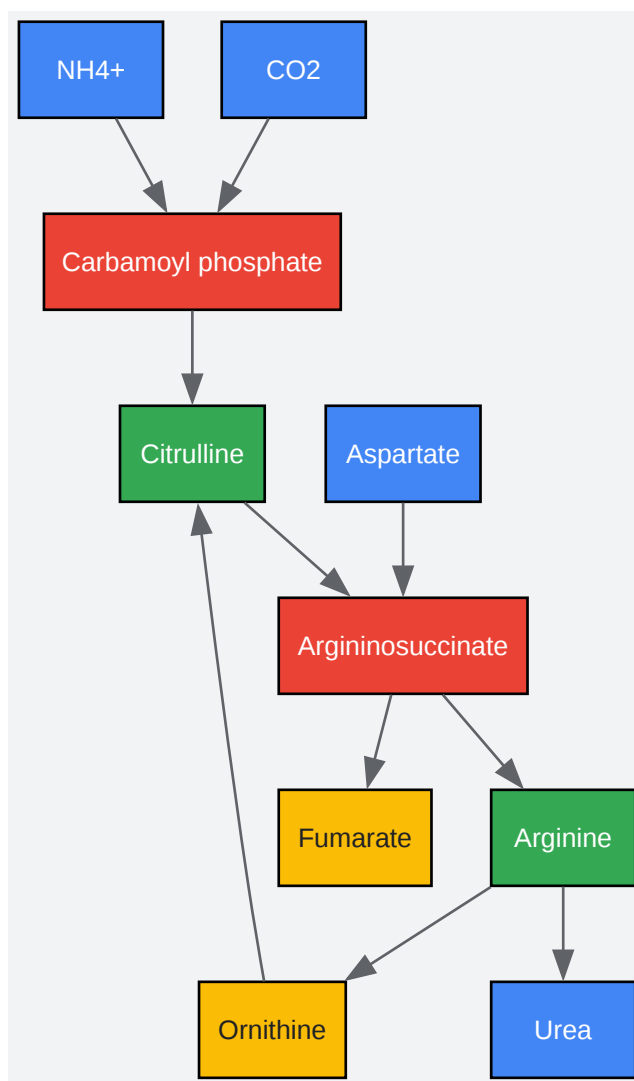


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Figure 2: Gluconeogenesis Pathway

Urea Cycle

Oxaloacetate is linked to the urea cycle through the transamination of aspartate, which is a nitrogen donor in the cycle.

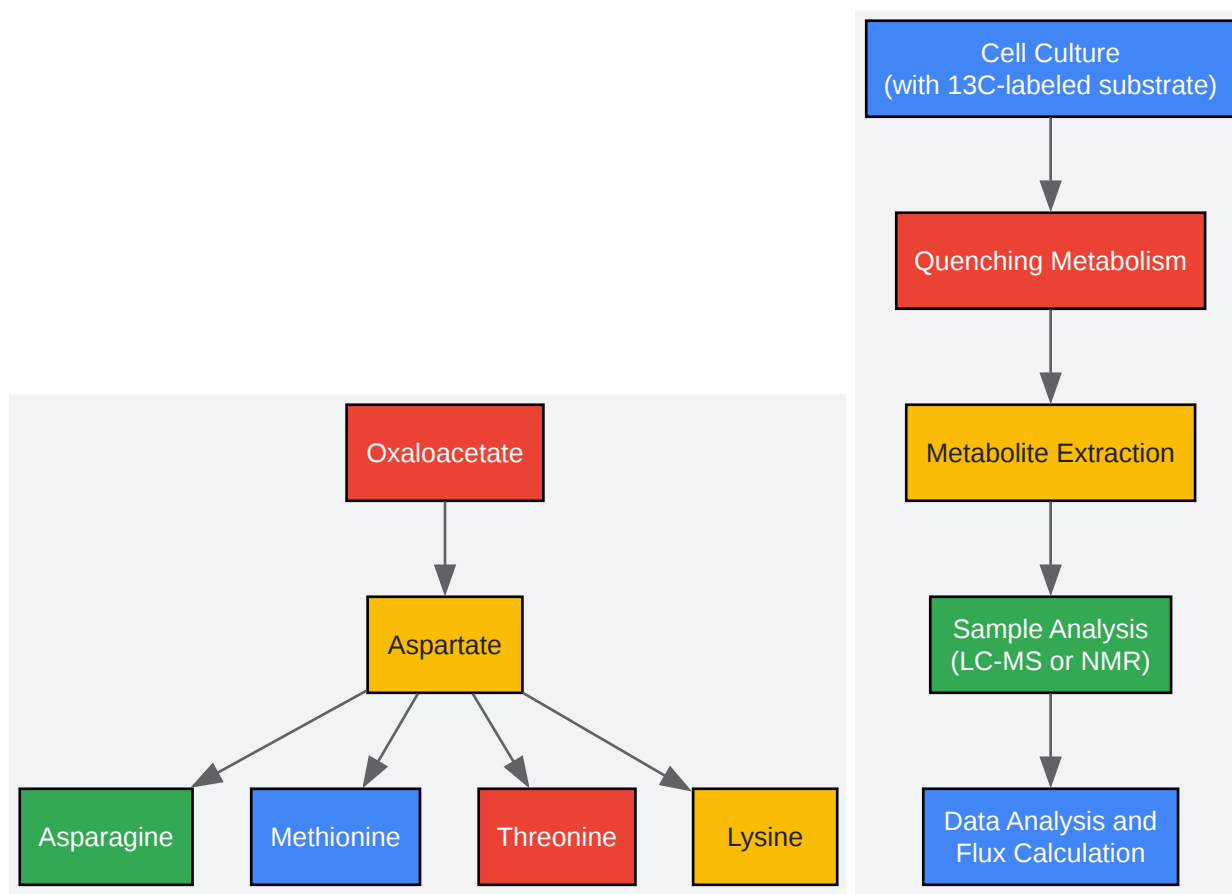


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Figure 3: Urea Cycle

Amino Acid Synthesis

Oxaloacetate serves as a direct precursor for the synthesis of aspartate, which in turn is a precursor for several other amino acids.



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- To cite this document: BenchChem. [Oxaloacetic acid-13C4 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12404764#oxaloacetic-acid-13c4-chemical-structure-and-properties]

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